

# Methyl 3-oxohexanoate: A Technical Whitepaper

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## Compound of Interest

Compound Name: Methyl 3-oxohexanoate

Cat. No.: B1330201

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CAS Number: 30414-54-1

Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Methyl 3-oxohexanoate**, a versatile organic compound with significant applications in chemical synthesis. It serves as a key intermediate in the production of pharmaceuticals, agrochemicals, and specialty polymers. [\[1\]](#)[\[2\]](#)

## Chemical and Physical Properties

**Methyl 3-oxohexanoate** is a colorless to pale yellow liquid characterized by a fruity aroma.[\[2\]](#) It is soluble in organic solvents and has moderate solubility in water.[\[2\]](#) Key physicochemical properties are summarized in the tables below.

Table 1: General Information and Identifiers

Property	Value	Reference
CAS Number	30414-54-1	[3]
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>3</sub>	[3]
Molecular Weight	144.17 g/mol	[3]
IUPAC Name	methyl 3-oxohexanoate	[3]
Synonyms	Methyl butyrylacetate, 3-Ketohexanoic acid methyl ester, Butyrylacetic acid methyl ester	[2]
InChI	InChI=1S/C7H12O3/c1-3-4-6(8)5-7(9)10-2/h3-5H2,1-2H3	[3]
InChIKey	SJPCQNABHNCCLPB-UHFFFAOYSA-N	[3]
SMILES	CCCC(=O)CC(=O)OC	[3]

Table 2: Physicochemical Data

Property	Value	Reference
Appearance	Colorless to pale yellow clear liquid	[2]
Melting Point	-43 °C	[4]
Boiling Point	85-88 °C @ 25 hPa	[4]
Density	1.017 g/mL at 20 °C	[4]
Refractive Index	1.4260	[4]
Flash Point	90 °C	[4]
Water Solubility	33 g/L at 20 °C	[4]
LogP	0.877 at 20 °C	[4]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **Methyl 3-oxohexanoate**. The expected spectral features are outlined below.

Table 3: Spectroscopic Data

Spectrum Type	Key Features	Reference
<sup>1</sup> H NMR	Peaks expected around 1 ppm (terminal methyl), 1.5 ppm (methylene), 3-4 ppm (methylene adjacent to carbonyls and methyl ester protons).	[1]
<sup>13</sup> C NMR	Signals anticipated for carbonyl carbons (ketone and ester), methylene carbons, and methyl carbons.	[5]
IR Spectroscopy	Characteristic peaks for ester carbonyl (~1730-1750 cm <sup>-1</sup> ) and ketone carbonyl (~1710 cm <sup>-1</sup> ), C-H stretching (~3000 cm <sup>-1</sup> ), and C-O stretching (~1200-1300 cm <sup>-1</sup> ).	[1]
Mass Spectrometry	The molecular ion peak and characteristic fragmentation patterns can be observed via GC-MS.	[3]

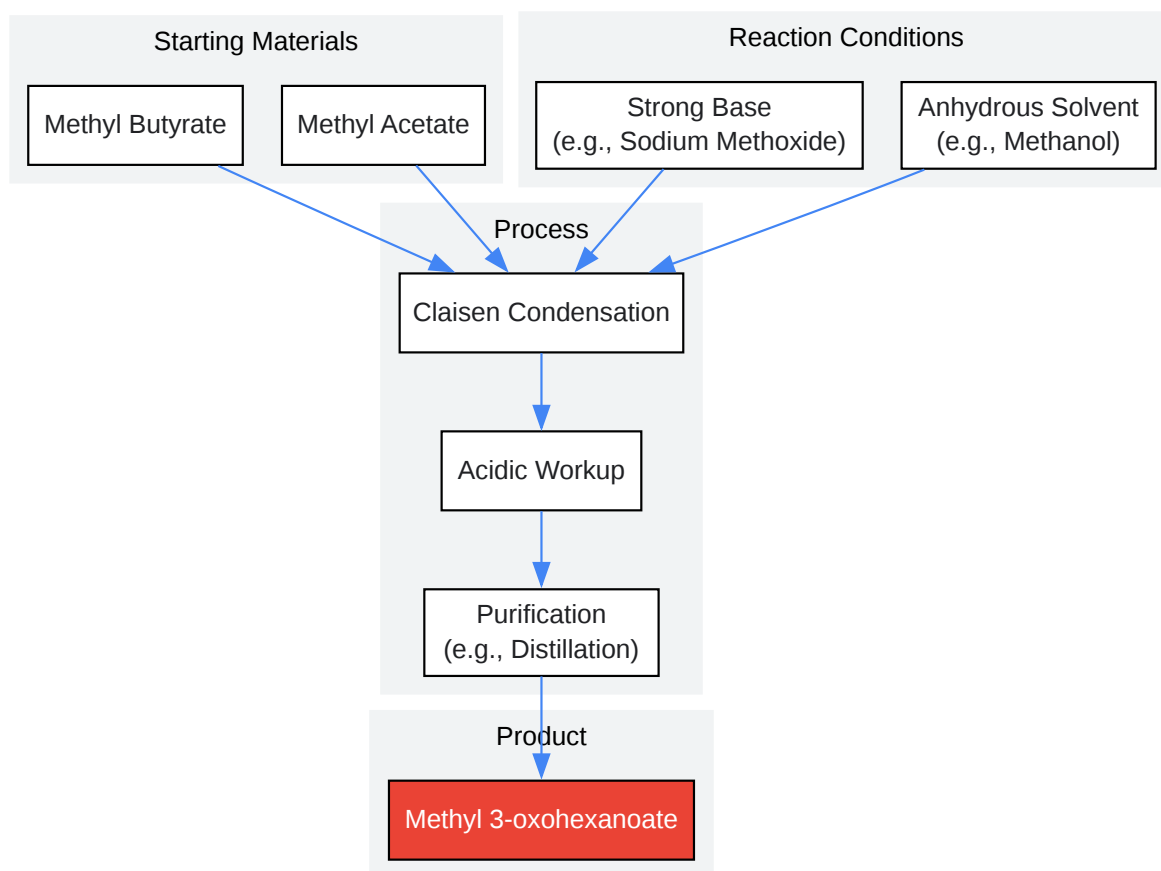
## Synthesis and Reactivity

**Methyl 3-oxohexanoate** is primarily synthesized through condensation reactions. Its bifunctional nature, possessing both a ketone and an ester group, makes it a valuable precursor for a variety of more complex molecules.[2]

## General Synthesis Method: Claisen Condensation

A common route for the synthesis of  $\beta$ -keto esters like **Methyl 3-oxohexanoate** is the Claisen condensation.<sup>[6][7]</sup> This reaction involves the base-promoted condensation of two ester molecules. In a crossed Claisen condensation, methyl acetate can be reacted with methyl butyrate in the presence of a strong base such as sodium methoxide. The reaction is driven by the formation of a stable enolate of the resulting  $\beta$ -keto ester.

Below is a conceptual workflow for the synthesis of **Methyl 3-oxohexanoate** via a Claisen-type condensation.



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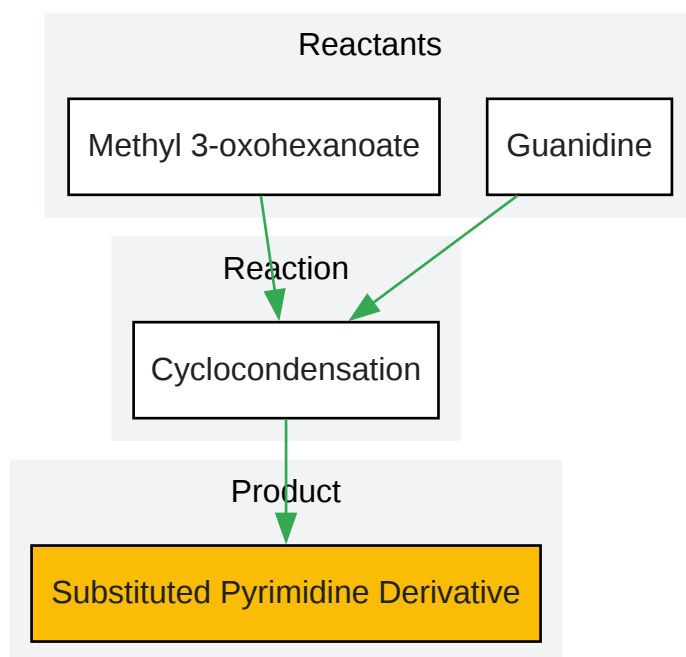
**Caption:** Conceptual workflow for the synthesis of **Methyl 3-oxohexanoate**.

## Reactivity and Use in Synthesis

The presence of both a ketone and an ester functional group allows for a wide range of chemical transformations.[2] The active methylene group between the two carbonyls is particularly reactive and can be readily alkylated or used in various condensation reactions.[8]

A significant application of **Methyl 3-oxohexanoate** is in the synthesis of heterocyclic compounds, which are prevalent in many pharmaceutical agents.[5][9] For instance, it can serve as a key building block in the synthesis of pyrimidine derivatives.

The following diagram illustrates a general reaction scheme for the synthesis of a substituted pyrimidine from **Methyl 3-oxohexanoate**.



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## References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. chemimpex.com [chemimpex.com]
- 3. Methyl 3-oxohexanoate | C7H12O3 | CID 121700 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemtube3d.com [chemtube3d.com]
- 5. A diversity-oriented synthesis of 3-(2-amino-1,6-dihydro-6-oxo-pyrimidin-5-yl)propanoic esters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Claisen Condensation [organic-chemistry.org]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 9. jchemrev.com [jchemrev.com]
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